

Feruloylputrescine pharmacological profile versus conventional drugs

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Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

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Known Pharmacological Profile of Feruloyl Putrescine

The table below summarizes the information available from recent scientific publications:

Aspect	Available Data from Search Results
Compound Type	A polyamine conjugate, derived from hydroxycinnamic acid (ferulic acid) and putrescine [1].
Natural Source	Identified in the ethanolic extract of <i>Lycium ruthenicum</i> Murr. fruit [1].
Potential Origin	May be a metabolite of caffeoyl-spermidine in <i>L. ruthenicum</i> [1].
Reported Activity	Anti-aging activity observed in a <i>Caenorhabditis elegans</i> model [1].
Mechanism Insight	Associated with the regulation of glycine, serine, and threonine metabolism, and potentially acts via dietary restriction mechanisms [1].

Detailed Experimental Protocol from Current Research

The most concrete data comes from a study on *Lycium ruthenicum* extract (which contains feruloyl putrescine) in *Caenorhabditis elegans* [1]. The methodology provides a template for the types of experiments used to profile bioactive compounds.

- **1. Plant Extract Preparation:** Dried fruits of *Lycium ruthenicum* were extracted with 70% ethanol at 45°C. The extract was purified using a column chromatography, and the final extract was analyzed using UPLC-DAD-ESI-QTOF-MS to identify phytochemical metabolites, including feruloyl putrescine [1].
- **2. In Vivo Anti-aging Assay (C. elegans model):**
 - **Lifespan Analysis:** Synchronous L4-stage nematodes were transferred to NGM plates containing different concentrations of the extract. Survival was checked daily by gentle prodding. Dead individuals were counted [1].
 - **Stress Resistance Assay:** The tolerance of the nematodes to oxidative and heat stress was tested.
 - **Physiological Measurements:** Accumulation of **lipofuscin** (an aging pigment) was measured. **Pharyngeal pumping rate** (a correlate of feeding behavior) and **body length** were also assessed [1].
- **3. Metabolomic Analysis:** After treatment with the extract, the alterations in metabolites in *C. elegans* were analyzed. The **DPCLUSO algorithm** was used to identify lifespan-related pathways that were regulated by the treatment [1].

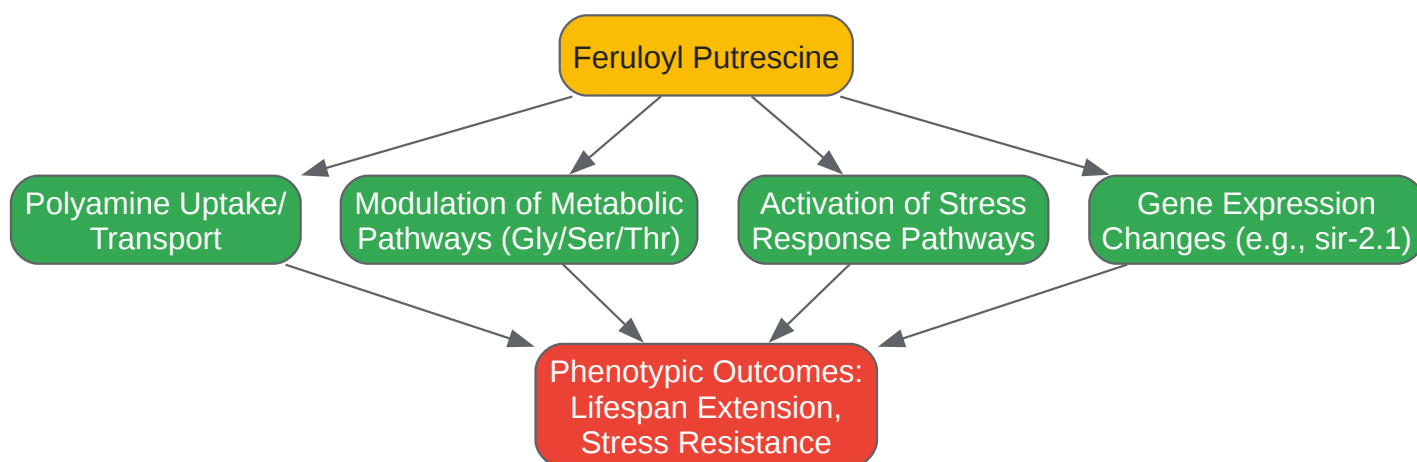
Research Gaps and Future Directions

The current evidence for feruloyl putrescine's pharmacology is preliminary. To build a profile that can be meaningfully compared to conventional drugs, future research should focus on:

- **Isolation and Purification:** Testing the isolated feruloyl putrescine compound, rather than a complex plant extract.
- **Dose-Response Studies:** Establishing effective concentrations (EC50) and toxic levels (LC50/IC50).
- **Direct Comparative Studies:** Head-to-head experimental comparisons with established drugs in relevant disease models.
- **ADME and Toxicological Profiling:** Comprehensive studies on its Absorption, Distribution, Metabolism, and Excretion, along with chronic toxicity.
- **Elucidation of Direct Molecular Targets:** Identifying the specific proteins or receptors it interacts with to initiate its pharmacological effects.

How to Propose a Pathway for Feruloyl Putrescine

Since the exact signaling pathways for feruloyl putrescine are not yet mapped in the literature, creating a scientifically valid diagram is not possible. However, based on its structure and the context from the study, you could hypothesize a research pathway for investigation. The following diagram illustrates this proposed investigative workflow:



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References

1. Anti-aging activities of an ethanolic extract of Lycium ... [frontiersin.org]

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Address: Ontario, CA 91761, United States

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